

I-Atabrine dihydrochloride less active enantiomer proof

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Compound Focus: I-Atabrine dihydrochloride

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Evidence of Enantiomer Activity

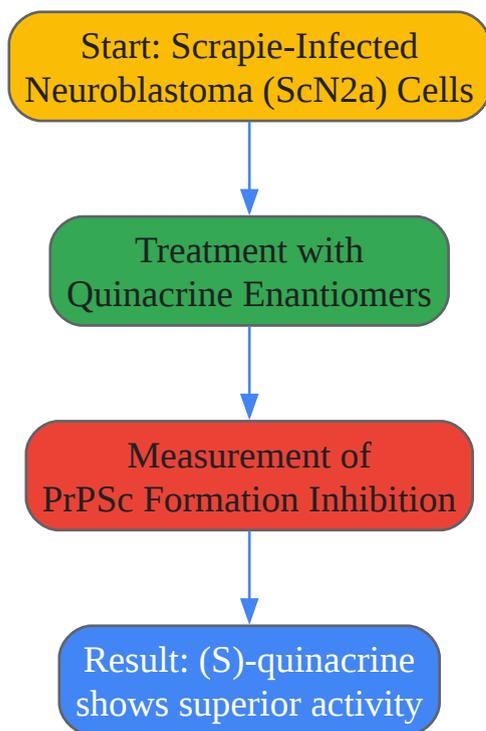
The key evidence for the differential activity of **I-Atabrine dihydrochloride** comes from a 2003 study that investigated the effect of quinacrine enantiomers on prion diseases [1]. The table below summarizes the core finding:

Property	Description
Compound	I-Atabrine dihydrochloride (the (S)-enantiomer of quinacrine) [2] [3]
Biological Activity	"Less active enantiomer of quinacrine" with "antiprion activity" [2] [3] [1]
Experimental Proof	Study measuring "the inhibitory effect of these isomers on PrPSc formation in ScN2a cells" (scrapie-infected neuroblastoma cells) [1]
Comparative Result	"(S)-quinacrine exhibited superior antiprion activity compared with (R)-quinacrine" [1]

This finding is significant because it demonstrates **stereoselectivity** in prion elimination, meaning the biological system can distinguish between the two mirror-image forms of the drug [1].

Experimental Workflow

The study that provided the proof used a standard cellular model for prion disease. The following diagram outlines the core experimental workflow.



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Key Experimental Details:

- **Cell Model:** The experiment used **scrapie-infected mouse neuroblastoma (ScN2a) cells**, a standard model for studying prion propagation [1].
- **Measured Outcome:** The primary readout was the inhibition of the pathogenic prion protein isoform, **PrPSc**, within the cells [1].
- **Safety Controls:** The study confirmed that treatment over a range of concentrations did not adversely affect cell survival or the expression of other marker proteins, indicating that the observed effects were not due to general cytotoxicity [1].

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References

1. Differential Inhibition of Prion Propagation by Enantiomers ... [sciencedirect.com]
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3. I-Atabrine dihydrochloride | 56100-42-6 [amp.chemicalbook.com]

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